

4-Iodo-2-methoxypyridine: A Technical Guide to Safe Handling and Use

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Compound of Interest

Compound Name: 4-Iodo-2-methoxypyridine

Cat. No.: B1316693

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **4-Iodo-2-methoxypyridine** (CAS No. 98197-72-9). The information presented is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly, minimizing risks and ensuring a safe research environment.

Physicochemical and Hazard Information

4-Iodo-2-methoxypyridine is a substituted pyridine derivative used in organic synthesis.^[1] Understanding its physical properties and inherent hazards is fundamental to its safe handling.

Physical and Chemical Properties

The key physicochemical properties of **4-Iodo-2-methoxypyridine** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₆ INO	[1]
Molar Mass	235.02 g/mol	[1]
Appearance	White to light yellow solid or colorless to light yellow liquid	[1][2][3]
Boiling Point	106 °C (at 15 Torr)	[1][2]
Density	1.825 ± 0.06 g/cm ³ (Predicted)	[1][2]
Flash Point	104.034 °C	[1]
pKa	2.02 ± 0.10 (Predicted)	[1][2]
Vapor Pressure	0.038 mmHg at 25°C	[1]
Solubility	Soluble in some organic solvents	[1]


GHS Hazard Classification

While a definitive GHS classification for **4-Iodo-2-methoxypyridine** is not consistently available, data from structurally similar compounds, such as other substituted iodopyridines and methoxypyridines, suggests the following classifications.[4][5][6] It is imperative to handle the compound as if it possesses these hazards.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[5]

Hazard Pictograms:

 alt text

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is crucial when working with **4-Iodo-2-methoxypyridine** to mitigate exposure risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- Eye Protection: Wear chemical safety goggles and a face shield.[4]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for integrity before each use.[4]
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or in case of potential splashing, an apron or chemical-resistant suit should be worn.[4]
- Respiratory Protection: All handling of **4-Iodo-2-methoxypyridine** should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[4]

Handling and Storage

Proper handling and storage are critical to maintaining the stability of the compound and preventing accidental exposure.

- Ventilation: Always handle **4-Iodo-2-methoxypyridine** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[1][6]

- Storage Conditions: Keep the container tightly closed and store in a cool, dry place.^[1] For long-term storage, it is recommended to keep it under an inert gas (nitrogen or argon) at 2-8 °C.^{[1][2]}

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. ^{[5][6]}
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. ^{[5][6]}
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. ^{[5][6]}
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[5]

Spill and Disposal Procedures

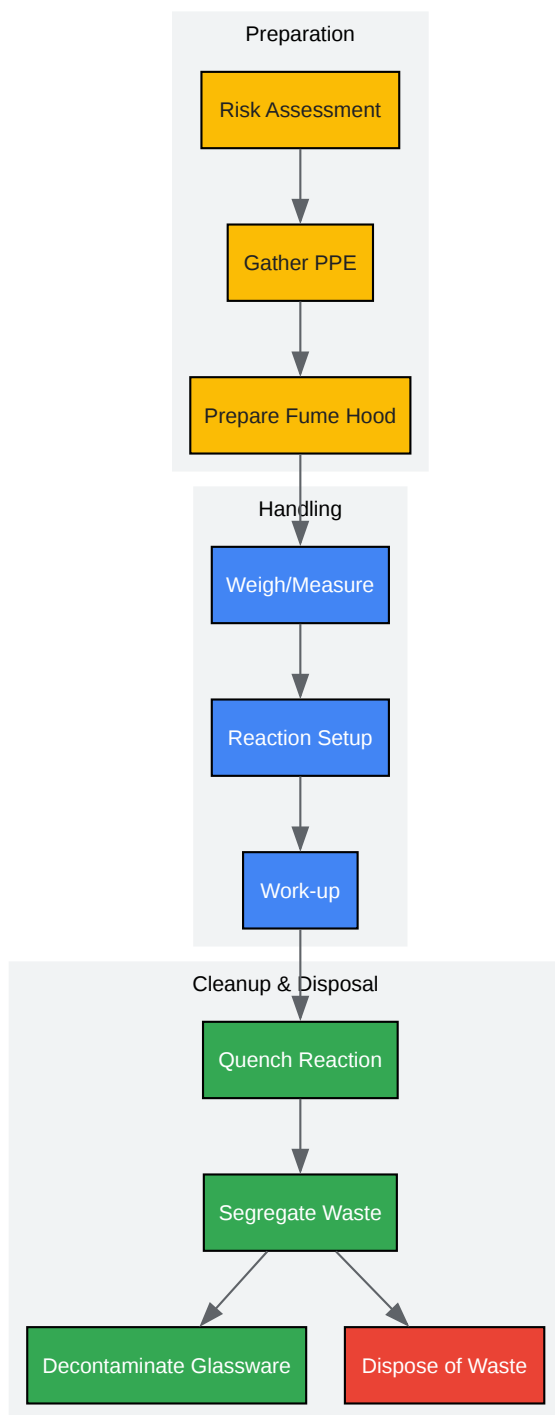
- Spill Response: In case of a spill, evacuate the area. Wearing appropriate PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a sealed, labeled container for disposal.^[7]
- Disposal: Dispose of **4-Iodo-2-methoxypyridine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the

chemical to enter drains or waterways.[\[7\]](#)[\[8\]](#)

Workflow and Logic Diagrams

To visually represent the safety and handling procedures, the following diagrams have been generated using Graphviz.

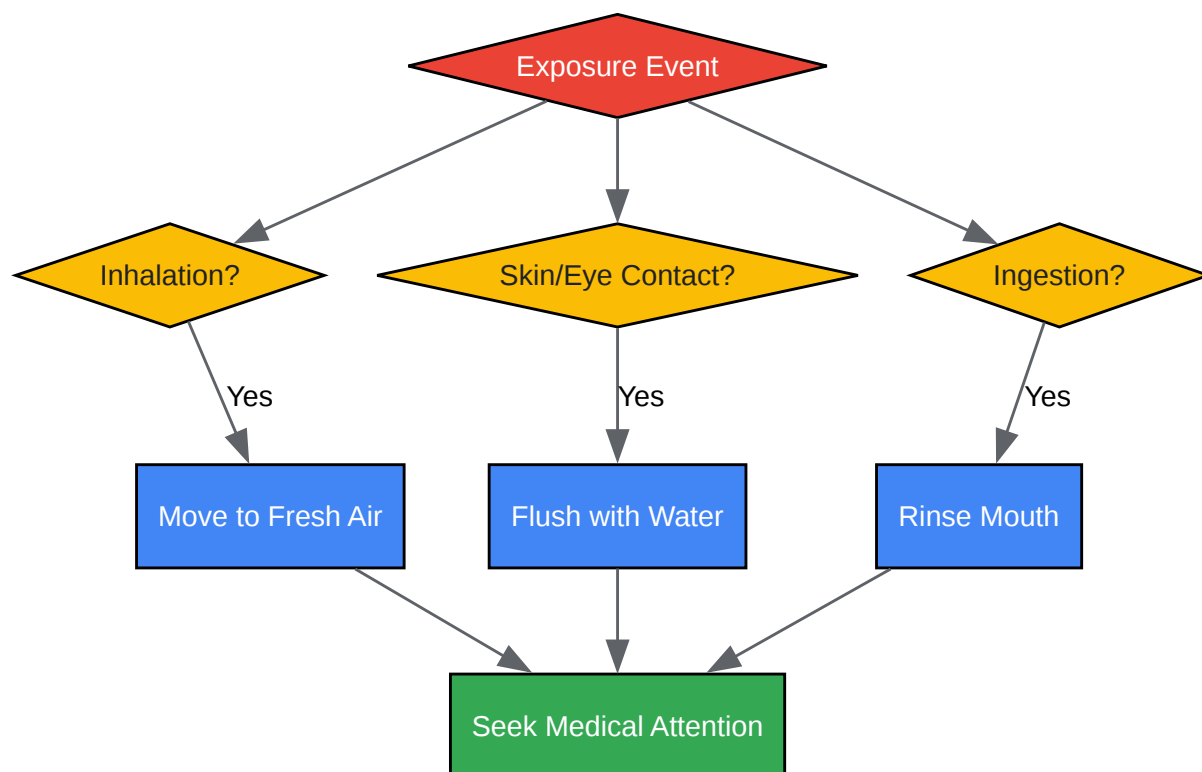
Safe Handling Workflow



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Caption: Workflow for the safe handling of **4-Iodo-2-methoxypyridine**.

Emergency Response Logic



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Caption: Decision-making process for first aid response to exposure.

This technical guide is intended as a starting point for the safe handling of **4-Iodo-2-methoxypyridine**. It is essential to consult the most up-to-date Safety Data Sheet (SDS) from the supplier and to adhere to all institutional and regulatory safety protocols.

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